

Application Notes and Protocols for Propyrisulfuron in Mechanically Transplanted Rice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyrisulfuron is a sulfonylurea herbicide effective for the control of a broad spectrum of weeds in rice cultivation, including annual and perennial grasses, sedges, and broadleaf weeds.^{[1][2]} Developed by Sumitomo Chemical Co., Ltd., it is particularly noted for its efficacy against weed biotypes that have developed resistance to other sulfonylurea herbicides.^{[2][3]} Its mode of action is the inhibition of acetolactate synthase (ALS), a critical enzyme in the biosynthesis pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants.^{[1][4]} This document provides detailed application notes and experimental protocols for the use of **Propyrisulfuron** in mechanically transplanted rice, targeted at research and development professionals.

Application Notes

Application Timing and Dosage

Propyrisulfuron can be utilized as both a pre-emergence and post-emergence herbicide.^[2] However, for optimal weed control in mechanically transplanted rice, post-emergence application is common.

- **Timing:** The recommended application window for post-emergence treatment is between 7 to 15 days after transplanting (DAT).[2][5] Efficacy can decrease significantly if weeds have more than three leaves.[2]
- **Dosage:** Application rates typically range from 25 to 100 grams of active ingredient per hectare (g a.i./ha).[1] A commonly cited effective rate is 85.5 g a.i./ha for post-emergence spray applications.[6] In some studies, a rate of 50 g a.i./ha has also been shown to be effective.[5]

Weed Control Spectrum

Propyrisulfuron demonstrates a broad spectrum of activity against common paddy weeds.

Table 1: Weed Species Controlled by **Propyrisulfuron**

Weed Type	Species	Efficacy Level
Grasses	Echinochloa spp. (e.g., Echinochloa crus-galli, Echinochloa oryzicola)	Excellent[1][2]
Leptochloa chinensis	Moderate (Some studies indicate lower efficacy)[2]	
Sedges	Cyperus difformis	Excellent[2]
Schoenoplectus juncoides	Excellent[2]	
Broadleaf Weeds	Monochoria vaginalis	Excellent[2]
Ammannia multiflora	Excellent[2]	

Crop Safety and Phytotoxicity

Propyrisulfuron generally exhibits good selectivity and safety for transplanted rice.[1]

However, some temporary phytotoxicity has been observed.

- **Symptoms:** Transient stunting or a reduction in plant height may occur, particularly at higher application rates.[2][6] In one study, a temporary reduction in rice plant height of 11.3% to 17.6% was observed at 20 and 30 DAT with an application rate of 85.5 g a.i./ha, but the

plants recovered, and final plant height was not significantly affected.[6] No significant leaf bending or rolling has been reported.[2][6]

- **Varietal Tolerance:** Different rice varieties may exhibit varying levels of tolerance. Studies have indicated that Japonica rice cultivars tend to be more tolerant than Indica or Indica-Japonica hybrids.[7] For instance, the Japonica cultivar 'Nipponbare' and the Aus cultivar 'N22' have shown good tolerance.[8][9] It is crucial to conduct preliminary trials on new or local cultivars to determine their specific tolerance levels.

Experimental Protocols

Protocol for Herbicide Efficacy Trial

This protocol outlines a standard methodology for conducting a field trial to evaluate the efficacy of **Propyrisulfuron**.

3.1.1 Experimental Design

- **Design:** Randomized Complete Block Design (RCBD) with a minimum of three to four replications.[5]
- **Plot Size:** A typical plot size is 4 m x 6 m.[6]
- **Treatments:**
 - **Propyrisulfuron** at various rates (e.g., 50 g a.i./ha, 85.5 g a.i./ha, 100 g a.i./ha).[1][5][6]
 - A standard herbicide treatment for comparison.
 - A weed-free check (manual weeding).[2]
 - An untreated weedy check.[2]

3.1.2 Rice Cultivation

- **Variety:** Select a locally relevant, mechanically transplantable rice variety (e.g., 'Nanjing 9108').[2]

- Transplanting: Mechanically transplant seedlings at a specified hill spacing (e.g., 0.25 m x 0.14 m) with a set number of seedlings per hill (e.g., three).[6]
- Fertilization and Water Management: Follow standard local practices for fertilization and irrigation.[6]

3.1.3 Herbicide Application

- Equipment: A calibrated CO₂-pressurized knapsack sprayer with flat-fan nozzles (e.g., TeeJet 8002) is recommended for uniform application.[6]
- Calibration of Knapsack Sprayer:
 - Measure a known area (e.g., 100 m²).
 - Fill the sprayer with a known volume of water.
 - Spray the measured area at a constant walking speed and pressure.
 - Measure the remaining water to determine the volume sprayed.
 - Calculate the spray volume per hectare.
- Solution Preparation (Example for 10% SC formulation at 85.5 g a.i./ha):
 - Determine the amount of product needed per hectare:
 - $(85.5 \text{ g a.i./ha}) / (0.10 \text{ g a.i./mL}) = 855 \text{ mL of Propyrisulfuron 10% SC per hectare.}$
 - Calculate the amount of product per liter of spray solution:
 - Assume a calibrated spray volume of 450 L/ha.[6]
 - $(855 \text{ mL product/ha}) / (450 \text{ L water/ha}) = 1.9 \text{ mL of product per liter of water.}$
 - Mixing:
 - Fill the sprayer tank halfway with clean water.[10]

- Add the required amount of **Propyrisulfuron**.
- Agitate the mixture thoroughly.
- Add the remaining water to the desired volume and agitate again.[10]
- Application:
 - Apply as a post-emergence spray at the specified timing (e.g., 12 DAT).[6]
 - Maintain a constant spray pressure (e.g., 2.0 bar) and boom height (e.g., 0.5 m).[6]
- 3.1.4 Data Collection and Analysis
- Weed Control Efficacy:
 - Use quadrats (e.g., 0.5 m x 0.5 m) to record weed density and species composition at set intervals (e.g., 15, 30, and 60 DAT).[2]
 - Collect above-ground weed biomass at a specified time (e.g., 60 DAT), oven-dry, and weigh.[6]
- Crop Phytotoxicity Assessment:
 - Visually assess crop injury at 3, 5, 7, 10, and 15 DAT using a rating scale (see Table 2).[2]
 - Measure plant height at regular intervals.[2]
- Yield and Yield Components:
 - Harvest a designated area from the center of each plot.[2]
 - Determine grain yield, adjusting for moisture content.[2]
 - Analyze yield components such as tiller number, panicle number, and 1000-grain weight. [2]
- Statistical Analysis: Analyze data using appropriate statistical methods (e.g., ANOVA) for an RCBD.

Table 2: Visual Phytotoxicity Rating Scale

Rating	Description
1	Highly resistant (green shoot and leaves)
2	Resistant (green shoot and light leaves)
3	Partly resistant (green shoot and pale yellow leaves)
4	Susceptible (almost dead)
5	Highly susceptible (dead)

Source: Adapted from Rahman et al., 2011.[\[2\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data from field trials of **Propyrisulfuron** in mechanically transplanted rice.

Table 3: Weed Control Efficacy of **Propyrisulfuron** (Py) and **Propyrisulfuron** + Cyhalofop-butyl (CBPy)

Treatment	Application Rate (g a.i./ha)	Weed Density Reduction (%)	Weed Biomass Reduction (%)
Py	85.5	81.5	83.1
CBPy	85.5 (Py) + 300 (CB)	96.7 - 97.4	95.6 - 95.9

Source: Data from a two-year study in mechanically transplanted rice.[\[2\]](#)[\[6\]](#)

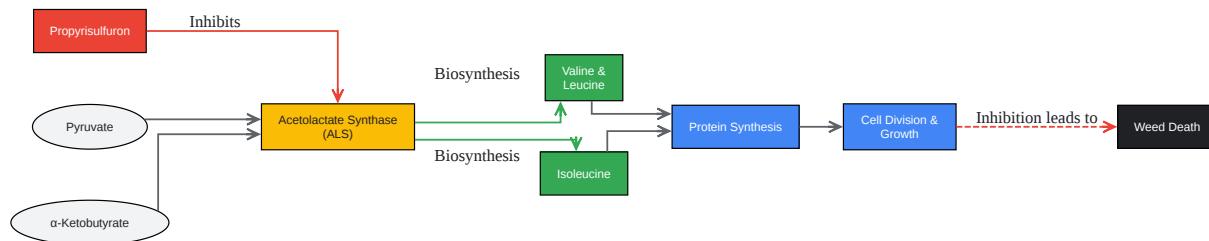
Table 4: Impact of **Propyrisulfuron** on Rice Yield

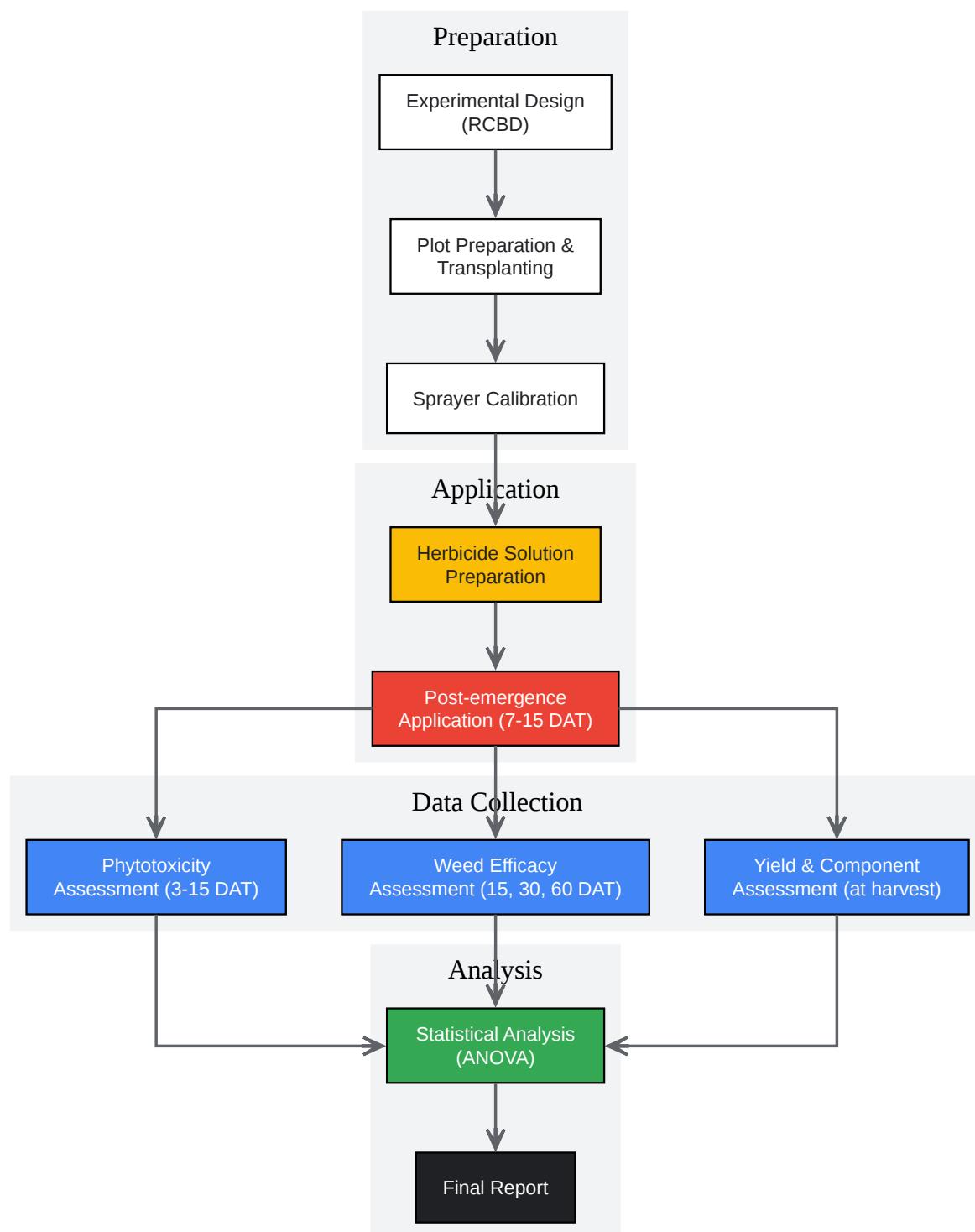
Treatment	Application Rate (g a.i./ha)	Grain Yield Increase over Weedy Check (%)
Py	85.5	~100% (inferred from economic benefit data)
CBPy	85.5 (Py) + 300 (CB)	135.2 - 153.1

Source: Data from a two-year study in mechanically transplanted rice.[2][6]

Visualizations

Signaling Pathway of Propyrisulfuron Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Frontiers | Propyrisulfuron plus cyhalofop butyl as one-shot herbicides provide high weed control efficiency and net economic performance in mechanically transplanted rice [frontiersin.org]
- 3. sumitomo-chem.co.jp [sumitomo-chem.co.jp]
- 4. apirs.plants.ifas.ufl.edu [apirs.plants.ifas.ufl.edu]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]
- 6. Propyrisulfuron plus cyhalofop butyl as one-shot herbicides provide high weed control efficiency and net economic performance in mechanically transplanted rice - PMC [pmc.ncbi.nlm.nih.gov]
- 7. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- 9. researchgate.net [researchgate.net]
- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Propyrisulfuron in Mechanically Transplanted Rice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148232#application-techniques-for-propyrisulfuron-in-mechanically-transplanted-rice>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com